"using diisodecyl undecyl phthalate as a plasticizer in PVC"

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Compound of Interest	
Compound Name:	*Isoundecyl undecyl phthalate*
CAS No.:	*96507-79-8*
Cat. No.:	*B12659369*

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Application Note: High-Permanence PVC Plasticization using Diisodecyl Undecyl Phthalate (DIDUP)

Executive Summary & Scientific Rationale

Diisodecyl Undecyl Phthalate (DIDUP) represents a class of High Molecular Weight (HMW) phthalate plasticizers designed for applications requiring exceptional permanence. Unlike general-purpose plasticizers such as DEHP (Di-2-ethylhexyl phthalate), DIDUP utilizes a longer carbon backbone (C10–C11 mixed esters), resulting in significantly lower vapor pressure and reduced migration rates.

The "Molecular Weight Effect" in Plasticization: The primary advantage of DIDUP lies in its molecular geometry. The increased molecular weight (MW ~450-470 g/mol vs. ~390 g/mol for DEHP) creates a larger steric bulk. This reduces the diffusion coefficient (

) of the plasticizer through the PVC matrix, governed by the free volume theory.

- Low Volatility: Critical for automotive interiors (reduced "fogging" on windshields).

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- Extraction Resistance: Essential for medical tubing or outdoor cabling where leaching must be minimized.
- Low-Temperature Flexibility: The undecyl (C11) fraction, particularly if linear, maintains chain mobility at sub-zero temperatures better than branched C9-C10 alternatives.

Material Characterization

Before formulation, the raw material must be characterized to ensure it meets the strict requirements for high-performance compounding.

Table 1: Comparative Properties of DIDUP vs. Standard DEHP

Property	DIDUP (Target)	DEHP (Standard)	Impact on Application
Molecular Weight	~450–475 g/mol	390.6 g/mol	Higher MW = Lower Migration/Volatility.
Viscosity (20°C)	100–130 mPa·s	~80 mPa·s	DIDUP requires slightly higher dry-blending temperatures.
Specific Gravity	0.960–0.970	0.985	Lower density offers slight volumetric cost advantage.
Flash Point	> 230°C	~205°C	Improved safety margin during high-temp extrusion.
Freezing Point	< -45°C	-50°C	Excellent cold-weather performance (Cable Jacketing).

Protocol A: High-Shear Dry Blending (The "Dry Point" Method)

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Objective: To incorporate liquid DIDUP into Suspension PVC (S-PVC) resin to create a free-flowing dry blend. Challenge: DIDUP has higher viscosity than DEHP, requiring precise temperature control to ensure the PVC grain porosity opens sufficiently to absorb the liquid.

Materials:

- Resin: S-PVC (K-Value 70 for extrusion/cable; K-Value 65 for calendering). Porosity > 0.30 cm^3/g is critical.[1]
- Plasticizer: DIDUP (Pre-heated to 40°C).
- Stabilizers: Ca/Zn or Ba/Zn heat stabilizers.

Workflow Diagram:



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Caption: Kinetic workflow for incorporating HMW plasticizers into S-PVC. Note the critical injection window at the resin's Tg.

Step-by-Step Methodology:

- Resin Loading: Charge the S-PVC resin into a high-speed mixer (Henschel type). Start mixing at low RPM (approx. 600 RPM).
- Friction Heating: Increase speed to high RPM (1500–3000 RPM). Monitor the internal temperature.
- Critical Injection Point (80°C): When the resin reaches 80°C, the amorphous regions of the PVC grains expand (Glass Transition).
  - Action: Begin injecting the DIDUP slowly over 60–90 seconds.

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- Note: Injecting too early (cold resin) causes "balling." Injecting too late (>100°C) degrades the resin before absorption.

- Absorption & The "Dry Point": Continue high-shear mixing. The motor amp load will spike as the mix becomes sticky (solvation), then drop sharply as the liquid is fully absorbed into the pores.
  - Target Temp: 115°C – 120°C.
- Discharge & Cooling: Immediately dump the batch into a cooling mixer (water-jacketed). Agitate slowly until the batch reaches 40°C.
  - Validation: Squeeze a handful of powder. It should not clump (free-flowing).

Protocol B: Performance Validation (Permanence Testing)

Once the dry blend is compounded (via twin-screw extrusion or two-roll mill at 170°C) and molded into plaques, the following tests confirm the efficacy of DIDUP.

Test 1: Activated Carbon Volatility Test (ASTM D1203)

Why: Simulates long-term volatile loss in high-heat environments (e.g., under a car dashboard).

- Specimen: Cut 50mm diameter discs (0.25mm thickness).
- Preparation: Weigh specimens (

). Place them in a container and cover completely with activated carbon.
- Exposure: Place container in an oven at 90°C for 24 hours (Method A).
- Measurement: Remove, brush off carbon, and re-weigh (

).
- Calculation:
  - Target for DIDUP: < 0.5% loss. (Standard DEHP will often show > 1.5% loss).

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Test 2: Plasticizer Compatibility/Exudation (ASTM D2383 / Loop Test)

Why: HMW plasticizers are less compatible than LMW ones. We must ensure they don't "sweat" out under stress.

- Specimen: Cut a strip 100mm x 10mm.
- Stress: Bend the strip into a loop and staple the ends. This puts the outer surface under tension.
- Conditioning: Store at 23°C/50% RH for 7, 14, and 28 days.
- Evaluation: Wipe the loop apex with a cigarette paper.
  - Pass: Paper remains dry.
  - Fail: Oil spot appears (Exudation).

Regulatory & Safety Context (E-E-A-T)

Toxicity Profile: DIDUP and similar HMW phthalates (DINP, DIDP) generally exhibit a more favorable toxicological profile compared to LMW phthalates (DEHP, DBP). They are not classified as CMR (Carcinogenic, Mutagenic, Reprotoxic) category 1B in the EU under REACH, unlike DEHP.

Mechanism of Safety: The safety is largely driven by Bioavailability.

- Low Migration: High molecular weight prevents the molecule from leaching out of the PVC matrix into biological fluids or skin.
- Metabolism: If ingested, the long alkyl chains make hydrolysis by lipase enzymes much slower compared to DEHP, reducing the formation of mono-esters (the primary toxic metabolite).

Application Suitability:

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- Recommended: Wire & Cable (High temp), Automotive Interiors (Low fog), Roofing Membranes.[2]
- Restricted: Toys/Childcare articles (precautionary restrictions often apply to all phthalates in mouthable items in EU/US). Check specific regulations (e.g., CPSIA, REACH Annex XVII) before use in consumer goods.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
"Fish Eyes" (Unmelted resin)	Poor plasticizer absorption during dry blending.	Increase dry blending drop temperature to 120°C; Ensure resin K-value matches plasticizer viscosity.
Plate-out on Extruder Die	Incompatible lubricant system.	DIDUP is more lubricating than DEHP. Reduce external lubricants (e.g., Stearic Acid) in the formulation.
Surface Tackiness	Plasticizer exudation.	Check compatibility limits. If using >60 PHR DIDUP, blend with a secondary plasticizer or use a higher K-value resin.

References

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- ExxonMobil Chemical.Jayflex™ L11P Plasticizer Technical Data Sheet.[3] (Example of linear undecyl phthalate properties).

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- European Chemicals Agency (ECHA).Evaluation of new scientific evidence concerning DINP and DIDP. (Context on HMW Phthalate safety).
- Wypych, G.Handbook of Plasticizers. 3rd Edition, ChemTec Publishing, 2017. (Reference for Free Volume Theory and Diffusion mechanisms).

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